

L-(-)-Mannose-13C: Structural Analysis, Metabolic Inertness, and Applications in Drug Development

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Compound of Interest

Compound Name: L-(-)-Mannose-13C

Cat. No.: B12404045

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Executive Summary

L-(-)-Mannose-13C represents a specialized class of stable isotope-labeled monosaccharides used primarily as an internal standard in glycomics, a metabolic tracer for non-specific uptake, and a chiral scaffold in the synthesis of L-nucleoside antiviral therapeutics. Unlike its enantiomer D-mannose, which is bioactive and metabolically integrated into N-linked glycosylation pathways, L-mannose is largely metabolically inert in eukaryotic systems.^[1] This guide provides a definitive technical analysis of its chemical structure, physicochemical properties, synthesis via molybdate-catalyzed epimerization, and its critical role in validating metabolic flux analyses.

Chemical Structure and Stereochemistry

Configuration and Isotope Labeling

L-Mannose is the C-5 epimer of L-glucose and the enantiomer of naturally occurring D-mannose. The "L" designation refers to the configuration of the highest-numbered chiral center (C-5), where the hydroxyl group is oriented to the left in the Fischer projection.

Isotopic Labeling: The inclusion of Carbon-13 (

C) provides a non-radioactive, stable isotopic signature detectable by NMR (

C-NMR) and Mass Spectrometry (MS).

- Uniform Labeling (U-

C): All carbons are replaced with

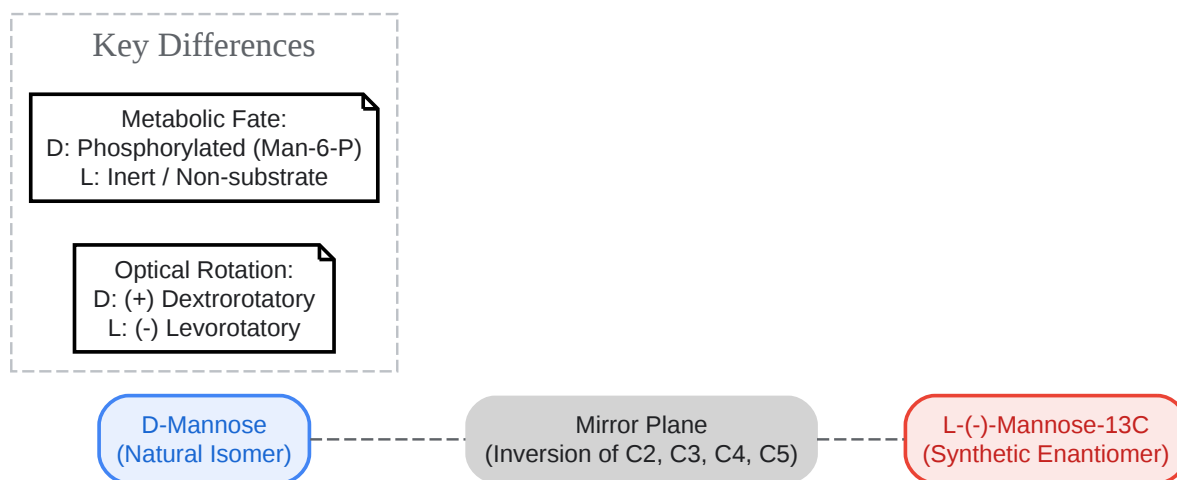
C. Used for complex metabolic tracking where fragment analysis is required.

- Position-Specific Labeling (e.g., 1-

C): Only the anomeric carbon is labeled. Ideal for tracking the fate of the aldehyde/hemiacetal group or for use as a simplified NMR standard.

Structural Diagram (Fischer & Haworth)

The following diagram illustrates the stereochemical relationship between D-Mannose and L-Mannose, highlighting the inversion at all chiral centers.



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Figure 1: Stereochemical relationship between D-Mannose and L-Mannose-13C.

Physicochemical Properties[2][3][4]

The physical properties of L-mannose are identical to D-mannose in magnitude but opposite in optical rotation. The

C substitution introduces a mass shift essential for mass spectrometry but negligible changes to melting point or solubility.

Table 1: Physicochemical Specifications of **L-(-)-Mannose-13C**

Property	Value / Description	Notes
Molecular Formula	C	Mass shift of +6 Da for U-C form.
	H	
	O	
	(U-C)	
Molecular Weight	~186.15 g/mol (U-C)	Unlabeled MW is 180.16 g/mol.
Appearance	White to off-white crystalline powder	Hygroscopic; store under desiccant.
Solubility	> 50 mg/mL in Water	Highly soluble in polar solvents (DMSO, MeOH).
Melting Point	132 – 133 °C	Identical to D-Mannose.
Optical Rotation	-14.2° (c=4, H	D-Mannose is +14.2°. Value is after mutarotation.
	O, equilibrium)	
pKa	~12.08 (at 25°C)	Weakly acidic hydroxyl protons.
Stability	Stable > 2 years at -20°C	Avoid strong acids/bases to prevent epimerization.

Synthesis and Production Protocols

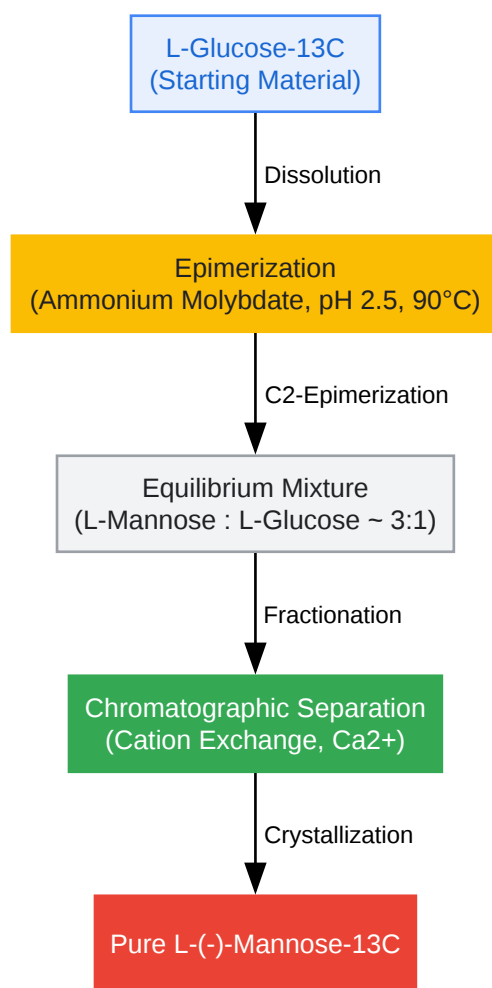
The synthesis of L-mannose-13C is non-trivial due to the scarcity of L-sugar precursors in nature. The most robust industrial method involves the Molybdate-Catalyzed Epimerization of L-Glucose-13C.

Synthetic Pathway (Molybdate Epimerization)

This method exploits the specific ability of molybdate ions to complex with the C1-C4 hydroxyls of aldoses, facilitating a C2-epimerization.

Protocol Summary:

- Starting Material: L-Glucose-13C (synthesized from C-formaldehyde or via Kiliani-Fischer extension of L-Arabinose).
- Catalyst: Ammonium Molybdate ((NH₄)₂MoO₄ · 2H₂O).
- Conditions: Aqueous solution, pH 2.0–3.0, 90°C.
- Purification: The reaction yields a ~3:1 equilibrium mixture of Mannose:Glucose. Separation requires cation-exchange chromatography (Ca form) or fractional crystallization.



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Figure 2: Molybdate-catalyzed synthesis of L-Mannose-13C from L-Glucose-13C.

Applications in Drug Development & Research[1] Metabolic Flux Analysis (Negative Control)

In metabolic flux studies, distinguishing between active uptake and passive diffusion/adsorption is critical.

- Mechanism: D-Mannose is transported by GLUT transporters and phosphorylated by Hexokinase (HK) to Mannose-6-Phosphate (Man-6-P).[2]
- L-Mannose Utility: L-Mannose is not a substrate for Hexokinase or Phosphomannose Isomerase (PMI).[1] Therefore,

C signals derived from L-Mannose-13C in a cell lysate represent free, unmetabolized sugar.

- Application: Use L-Mannose-13C to quantify the "background" signal in glucose uptake assays or to measure the extracellular volume fraction in tissue slices.

Internal Standard for Glycomics

Quantifying endogenous mannose in plasma or glycan hydrolysates requires an internal standard that behaves identically during extraction but is distinguishable by mass.

- Protocol: Spike samples with a known concentration of L-Mannose-13C prior to derivatization.
- Advantage: Being an enantiomer, it may co-elute with D-mannose on achiral GC/LC columns but is separated by mass (M+6 or M+1). On chiral columns, it separates physically, allowing dual verification.

Precursor for L-Nucleoside Antivirals

L-nucleosides (e.g., Lamivudine, Emtricitabine) are potent antivirals because they mimic natural nucleosides but inhibit viral polymerases or are unrecognized by host repair enzymes.

- Role: L-Mannose-13C serves as a labeled scaffold to synthesize novel L-nucleoside analogs for pharmacokinetic (PK) studies. The

C label allows researchers to track the drug's distribution and catabolism in vivo without using radioactivity.

Experimental Protocols

Solubilization and Storage

Self-Validating Step: Always verify optical rotation after solubilization to ensure no contamination with D-isoforms.

- Solvent: Dissolve L-Mannose-13C in HPLC-grade water or D

O (for NMR).

- Concentration: Stock solutions of 100 mM are stable.

- Sterilization: Filtration (0.22 μ m). Do not autoclave, as high heat at neutral pH can induce caramelization or slight epimerization over time.
- Storage: Aliquot and store at -20°C. Stable for >2 years.

NMR Discrimination Assay

To differentiate L-Mannose-13C from D-Mannose in a mixed sample (e.g., a racemic drug formulation):

- Sample Prep: Dissolve 10 mg sample in 600 μ L D
O.
- Chiral Shift Reagent: Add 1 equivalent of a chiral solvating agent (e.g., Europium(III) tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorate]).
- Acquisition: Acquire
C-NMR (proton decoupled).
- Result: The chiral reagent will induce different chemical shift perturbations () for the D and L enantiomers, splitting the signals of the C-labeled carbons.

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